

An In-Depth Technical Guide to 5-Methyl-2-octanone

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Compound of Interest

Compound Name: 5-Methyl-2-octanone

CAS No.: 58654-67-4

Cat. No.: B1219822

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This guide provides a comprehensive technical overview of **5-Methyl-2-octanone**, a valuable aliphatic ketone for researchers, scientists, and professionals in drug development. This document delves into its chemical identity, synthesis, analytical methodologies, and potential applications, with a focus on providing practical, field-proven insights.

Core Chemical Identity: CAS Number and Synonyms

5-Methyl-2-octanone is registered under the CAS Number 58654-67-4.^{[1][2]} Understanding its various synonyms is crucial for comprehensive literature and database searches.

Table 1: Synonyms and Identifiers for **5-Methyl-2-octanone**

Synonym	Identifier Type
5-Methyloctan-2-one	IUPAC Name[1]
2-Octanone, 5-methyl-	
Methyl 3-methylhexyl ketone	Common Name[1]
4-methylheptylketone	MeSH Entry Term[1]

A comprehensive list of depositor-supplied synonyms can be found in the PubChem database.
[1]

Physicochemical Properties

The physicochemical properties of **5-Methyl-2-octanone** are essential for its handling, application, and analysis.

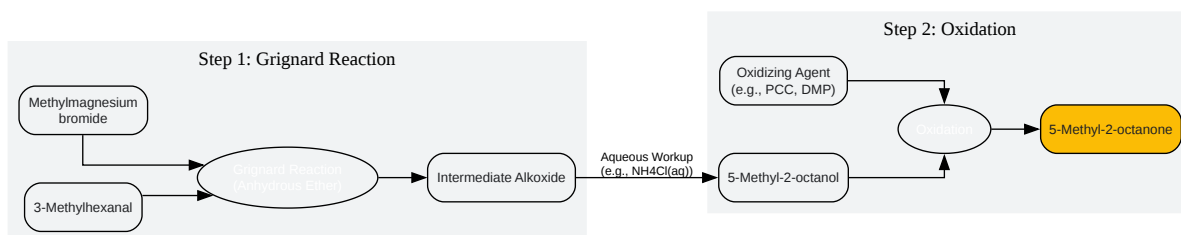
Table 2: Physicochemical Properties of **5-Methyl-2-octanone**

Property	Value	Source
Molecular Formula	C ₉ H ₁₈ O	PubChem[1]
Molecular Weight	142.24 g/mol	PubChem[1]
Appearance	Colorless to light yellow clear liquid	TCI
Boiling Point	102 °C at 50 mmHg	TCI
Flash Point	58 °C	TCI
Density	0.83 g/cm ³	TCI
Refractive Index	1.42	TCI
LogP	2.9	PubChem[1]

Synthesis of 5-Methyl-2-octanone: A Methodological Approach

While a specific, detailed synthesis protocol for **5-Methyl-2-octanone** is not readily available in the reviewed literature, a general and robust method for the synthesis of methyl ketones from aldehydes can be adapted. The following protocol is based on well-established organic chemistry principles.

Conceptual Workflow for the Synthesis of 5-Methyl-2-octanone



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Caption: A two-step synthesis of **5-Methyl-2-octanone**.

Experimental Protocol

Step 1: Synthesis of 5-Methyl-2-octanol via Grignard Reaction

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel under an inert atmosphere (e.g., nitrogen or argon) is charged with a solution of 3-methylhexanal in anhydrous diethyl ether.
- **Grignard Reagent Addition:** A solution of methylmagnesium bromide in diethyl ether is added dropwise to the stirred solution of the aldehyde at 0 °C. The reaction is exothermic and the

addition rate should be controlled to maintain the temperature.

- **Reaction Monitoring:** The reaction progress is monitored by thin-layer chromatography (TLC) until the starting aldehyde is consumed.
- **Quenching and Workup:** The reaction is carefully quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure to yield crude 5-methyl-2-octanol.

Step 2: Oxidation to **5-Methyl-2-octanone**

- **Oxidation Setup:** The crude 5-methyl-2-octanol is dissolved in a suitable solvent, such as dichloromethane, in a round-bottom flask.
- **Oxidant Addition:** A mild oxidizing agent, such as pyridinium chlorochromate (PCC) or Dess-Martin periodinane (DMP), is added portion-wise to the stirred solution at room temperature.
- **Reaction Monitoring:** The oxidation is monitored by TLC until the disappearance of the starting alcohol.
- **Purification:** The reaction mixture is filtered through a pad of silica gel to remove the chromium salts (in the case of PCC) or other byproducts. The solvent is evaporated under reduced pressure, and the resulting crude product is purified by flash column chromatography on silica gel to afford pure **5-Methyl-2-octanone**.

Analytical Characterization

Accurate characterization of **5-Methyl-2-octanone** is essential for quality control and research purposes. Gas chromatography-mass spectrometry (GC-MS) and nuclear magnetic resonance (NMR) spectroscopy are the primary analytical techniques employed.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful tool for the separation, identification, and quantification of volatile compounds like **5-Methyl-2-octanone**.

Table 3: Typical GC-MS Parameters for Aliphatic Ketone Analysis

Parameter	Condition
Gas Chromatograph (GC)	
Column	Non-polar capillary column (e.g., DB-5ms or HP-5)
Injector Temperature	250 °C
Injection Volume	1 µL
Injection Mode	Split (e.g., 50:1 ratio)
Carrier Gas	Helium at a constant flow rate of 1.0 mL/min
Oven Temperature Program	Initial temperature: 60 °C, hold for 2 min, ramp at 10 °C/min to 250 °C, hold for 5 min
Mass Spectrometer (MS)	
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Range	m/z 40-400
Ion Source Temperature	230 °C
Quadrupole Temperature	150 °C

Note: These are general parameters and may require optimization based on the specific instrument and sample matrix.

For the analysis of ketones in biological matrices, such as blood, a headspace GC-MS method is often employed. This involves the enzymatic oxidation of related compounds to the ketone, followed by decarboxylation to a volatile analyte that can be quantified.^[3] Sample preparation for biological matrices is critical to minimize matrix effects, which can cause signal suppression or enhancement.^[4]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure of **5-Methyl-2-octanone**.

Expected ^1H NMR and ^{13}C NMR Signals:

Based on its structure, one would expect to see distinct signals for each of the non-equivalent protons and carbons in the molecule. However, in practice, some signals, particularly for the methylene protons in the alkyl chain, may overlap in the ^1H NMR spectrum.[5]

^1H NMR (Proton NMR): The spectrum would show signals for the methyl groups, the methine proton at the chiral center, and the methylene groups in the alkyl chain. The chemical shifts and coupling patterns would be characteristic of an aliphatic ketone.

^{13}C NMR (Carbon-13 NMR): The spectrum would display nine distinct signals corresponding to the nine carbon atoms in the molecule. The carbonyl carbon would appear at a characteristic downfield chemical shift (typically >200 ppm).

For detailed experimental parameters for acquiring NMR spectra, including solvent, instrument frequency, and reference standards, refer to specialized NMR literature and databases.[6]

Applications in Research and Drug Development

While **5-Methyl-2-octanone** is primarily known as a fragrance and flavoring agent, its potential in research and drug development should not be overlooked. Aliphatic ketones, in general, are versatile building blocks in organic synthesis.[7]

Potential Roles in Drug Discovery:

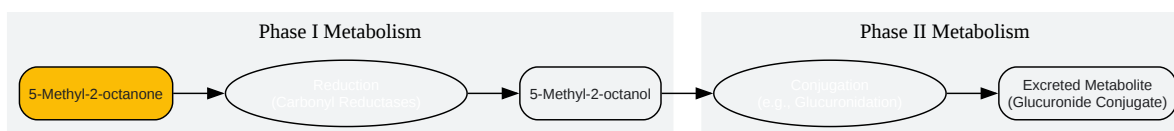
- **Synthetic Intermediate:** The carbonyl group of **5-Methyl-2-octanone** can be a reactive handle for various chemical transformations, allowing for the construction of more complex molecules. Ketones are valuable precursors for the synthesis of natural product-inspired compounds, which are a rich source of new bioactive molecules.
- **Scaffold for Bioactive Molecules:** The aliphatic chain of **5-Methyl-2-octanone** can be incorporated into larger molecules to modulate their lipophilicity and other pharmacokinetic properties. The synthesis of pyrazoline derivatives, a class of compounds with diverse biological activities, often utilizes ketone precursors.

Biological Activity and Metabolism

Currently, there is limited specific information on the pharmacological activity of **5-Methyl-2-octanone**. Toxicological studies on the related compound 2-octanone indicate no genotoxic concerns at current usage levels.[8]

Metabolic Considerations:

The metabolism of aliphatic ketones in humans generally involves reduction of the carbonyl group to a secondary alcohol, which is then conjugated and excreted.[9] The metabolic fate of **5-Methyl-2-octanone** is likely to follow this general pathway.



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- To cite this document: BenchChem. [An In-Depth Technical Guide to 5-Methyl-2-octanone]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1219822/docs#an-in-depth-technical-guide-to-5-methyl-2-octanone\]](https://www.benchchem.com/product/b1219822/docs#an-in-depth-technical-guide-to-5-methyl-2-octanone)

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